

Personal protective equipment for handling 4-Chlorodehydromethyltestosterone

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Compound of Interest

Compound Name:	4-Chlorodehydromethyltestosterone
Cat. No.:	B159566

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Essential Safety and Handling Guide for 4-Chlorodehydromethyltestosterone

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **4-Chlorodehydromethyltestosterone** (also known as Oral Turinabol), an anabolic-androgenic steroid. Due to its potential health risks, including carcinogenicity and reproductive toxicity, adherence to strict safety protocols is imperative.[\[1\]](#)

Summary of Chemical Safety Data

Proper handling of **4-Chlorodehydromethyltestosterone** requires a clear understanding of its physical and chemical properties, as well as its associated hazards. The following table summarizes key quantitative data for this compound.

Property	Value	Reference
Molecular Formula	C ₂₀ H ₂₇ ClO ₂	[2]
Molecular Weight	334.88 g/mol	[2]
Melting Point	149-151 °C	[2][3]
Boiling Point	464.4 ± 45.0 °C (Predicted)	[2][3]
Density	1.20 ± 0.1 g/cm ³ (Predicted)	[2][3]
Solubility	Acetonitrile: 1 mg/ml; Ethanol: 1 mg/ml; Methanol: 1 mg/ml	[2][3][4]
DEA Controlled Substance	Schedule III	[2][4]

Hazard Statements:

- H302 + H312: Harmful if swallowed or in contact with skin.
- H350/H351: May cause or is suspected of causing cancer.[1]
- H360/H360FD: May damage fertility or the unborn child.[1]
- H372: Causes damage to organs through prolonged or repeated exposure.[1]
- H402: Harmful to aquatic life.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is essential to minimize exposure risk when handling **4-Chlorodehydromethyltestosterone**. The following equipment is mandatory:

- Gloves: Chemical-impermeable gloves (e.g., nitrile) must be worn. Gloves should be inspected before use and changed frequently.[5]
- Gowns: A moisture-resistant, long-sleeved gown with cuffs is required to protect against skin contact.[6]

- Eye and Face Protection: Tightly fitting safety goggles with side shields are necessary.[5] A full-face shield should be used when there is a risk of splashes or aerosols.[6][7]
- Respiratory Protection: For operations that may generate dust or aerosols, a full-face respirator with appropriate cartridges should be used, especially if exposure limits are exceeded.[5] An N95 respirator may be suitable for unpacking procedures where spills are a risk.[8]
- Coveralls: For extensive handling or in case of a spill, "bunny suit" coveralls can provide head-to-toe protection.[8]

Operational Plan: Step-by-Step Handling Protocol

This protocol outlines the procedural steps for the safe handling of **4-Chlorodehydromethyltestosterone** in a laboratory setting.

1. Preparation and Engineering Controls:

- All handling of this compound should be conducted within a dedicated, well-ventilated area. [5][9]
- Utilize engineering controls such as a certified chemical fume hood or a biological safety cabinet (BSC) to minimize inhalation exposure.[6][10]
- Ensure a cytotoxic spill kit is readily available.[6]

2. Donning PPE:

- Before handling the compound, put on all required PPE in the correct order (e.g., gown, mask/respirator, goggles/face shield, and then gloves).

3. Compound Handling:

- Avoid the formation of dust and aerosols.[5]
- When weighing or transferring the solid compound, do so carefully within the containment of a fume hood.
- For dissolution, add solvents slowly to the solid to prevent splashing.

4. Post-Handling Procedures:

- After handling, decontaminate all surfaces and equipment with an appropriate cleaning agent.[11]
- Remove PPE in a manner that avoids self-contamination (e.g., remove gloves first, then gown).
- Wash hands thoroughly with soap and water after removing PPE.[5]

Emergency Procedures

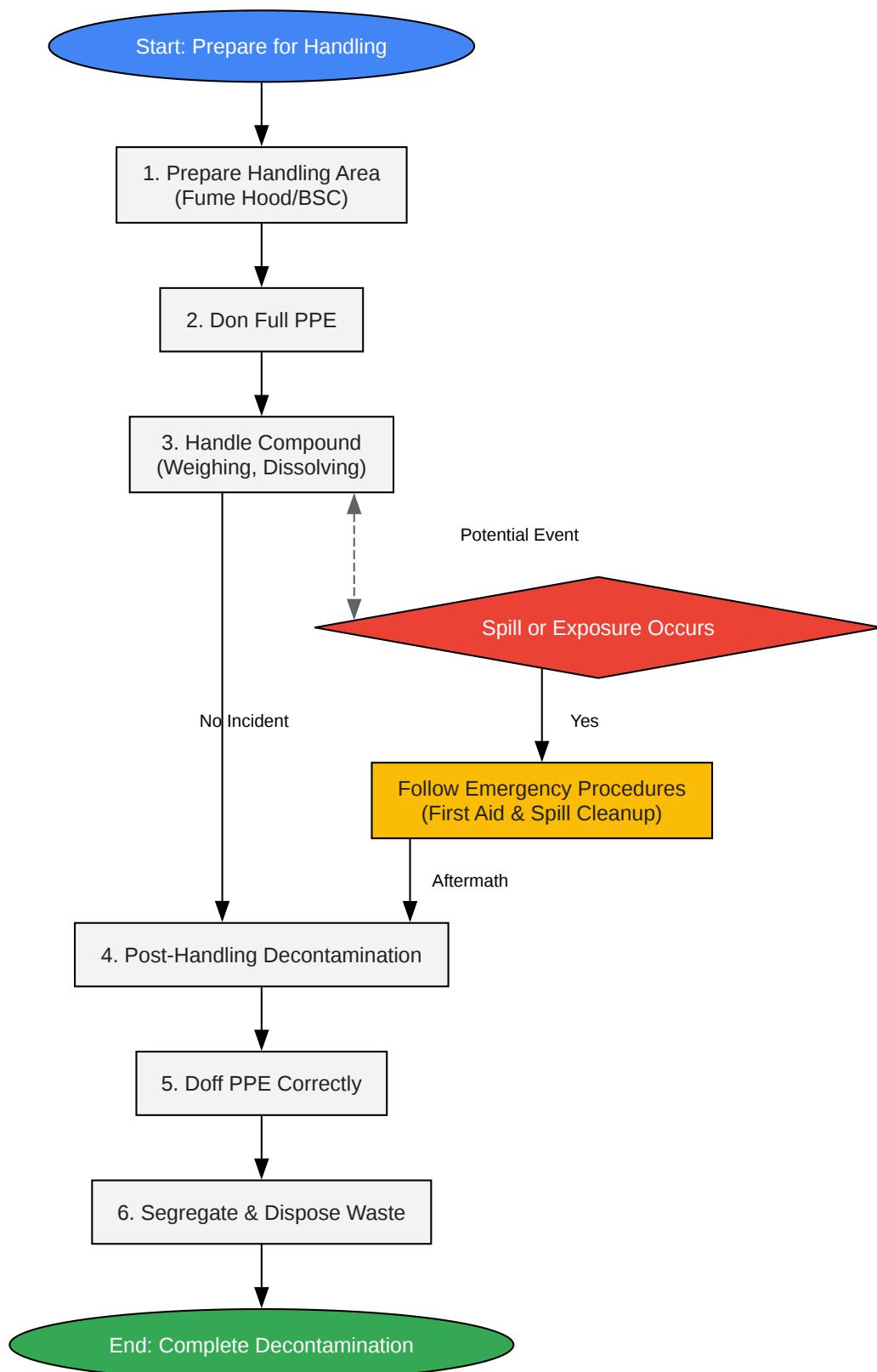
In the event of exposure or a spill, immediate action is critical.

- Inhalation: Move the affected person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.[5] Do not use mouth-to-mouth resuscitation if the victim has ingested or inhaled the chemical.[5]
- Skin Contact: Immediately remove contaminated clothing.[5] Wash the affected area with plenty of soap and water.[5] Seek medical advice.
- Eye Contact: Rinse eyes cautiously with water for at least 15 minutes, removing contact lenses if present and easy to do.[5] Seek immediate medical attention.
- Ingestion: Rinse the mouth with water. Do not induce vomiting.[5] Never give anything by mouth to an unconscious person and seek immediate medical attention.[5]
- Spill Cleanup:
 - Evacuate the area and restrict access.
 - Wear appropriate PPE, including respiratory protection.
 - Contain the spill using absorbent materials from the spill kit.
 - Collect the spilled material into a designated, labeled hazardous waste container.
 - Clean the spill area thoroughly.

Disposal Plan

All waste contaminated with **4-Chlorodehydromethyltestosterone** must be treated as hazardous waste.

- Waste Containers: Use clearly labeled, leak-proof containers for all cytotoxic waste.[\[6\]](#)
- Sharps: Needles and other sharps should be disposed of in a designated sharps container.
- Contaminated Materials: All used PPE, disposable labware, and cleaning materials should be placed in the cytotoxic waste container.
- Final Disposal: Arrange for disposal through a licensed hazardous waste disposal service in accordance with local, state, and federal regulations. Do not let the chemical enter drains.[\[5\]](#)



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Caption: Workflow for Safe Handling and Disposal of **4-Chlorodehydromethyltestosterone**.

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